

SID 26681509 quarterhydrate stability and storage conditions

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Compound of Interest

Compound Name: SID 26681509 quarterhydrate

Cat. No.: B11933563

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Technical Support Center: SID 26681509 Quarterhydrate

This technical support center provides guidance on the stability and storage of **SID 26681509 quarterhydrate** for researchers, scientists, and drug development professionals. The information is presented in a question-and-answer format to address specific issues that may be encountered during experiments.

Frequently Asked Questions (FAQs)

1. What are the recommended storage conditions for **SID 26681509 quarterhydrate**?

To ensure the integrity and stability of **SID 26681509 quarterhydrate**, it is crucial to adhere to the following storage guidelines:

- Solid Form (Powder): Store at -20°C for up to 3 years.[\[1\]](#)
- Solutions:
 - For short-term storage, solutions can be kept at -20°C for up to 1 month.[\[1\]](#)[\[2\]](#)
 - For long-term storage, it is recommended to store solutions at -80°C for up to 6 months.[\[1\]](#)[\[2\]](#)

2. How should I prepare stock solutions of **SID 26681509 quarterhydrate**?

SID 26681509 quarterhydrate is soluble in dimethyl sulfoxide (DMSO) and ethanol.[3]

- In DMSO: Soluble up to 50 mM.[3]
- In Ethanol: Soluble up to 10 mM.[3]

For optimal dissolution, it is recommended to use freshly opened, anhydrous DMSO, as the compound is hygroscopic and absorbed moisture can impact solubility.[1] If precipitation is observed, gentle warming to 37°C and ultrasonication can aid in complete dissolution.[4]

3. Are there any specific handling instructions I should be aware of?

Yes, to maintain the quality of the compound:

- **Avoid Repeated Freeze-Thaw Cycles:** Aliquot stock solutions into single-use volumes to prevent degradation that can occur with repeated temperature changes.[2]
- **Prepare Fresh Working Solutions:** For in vivo experiments, it is best to prepare fresh working solutions daily from a stock solution.[2]
- **Protect from Moisture:** As the compound is hygroscopic, handle the solid form in a dry environment and ensure vials are tightly sealed.

Troubleshooting Guide

Problem	Possible Cause	Troubleshooting Steps
Difficulty dissolving the compound	Use of old or wet DMSO.	Use a fresh, unopened vial of anhydrous DMSO. Gentle warming (37°C) and ultrasonication can also help. [1] [4]
Incorrect solvent.	Ensure you are using a recommended solvent such as DMSO or ethanol. [3]	
Precipitation of the compound in solution upon storage	Improper storage temperature.	Store solutions at -20°C for short-term and -80°C for long-term storage. [1] [2]
Supersaturated solution.	Ensure the concentration does not exceed the solubility limit in the chosen solvent.	
Loss of compound activity in experiments	Degradation due to improper storage or handling.	Follow the recommended storage and handling guidelines strictly. Avoid repeated freeze-thaw cycles. [2]
Preparation of working solutions in advance.	Prepare working solutions fresh on the day of the experiment. [2]	

Stability Data Summary

The following table summarizes the known stability data for SID 26681509. Note that "quarterhydrate" indicates the presence of a quarter molecule of water in the crystal structure, though specific stability data for this hydrate form compared to an anhydrous form is not publicly available.

Form	Storage Condition	Stability Duration	Reference
Powder	-20°C	3 years	[1]
In Solvent	-20°C	1 month	[1][2]
In Solvent	-80°C	6 months	[1][2]

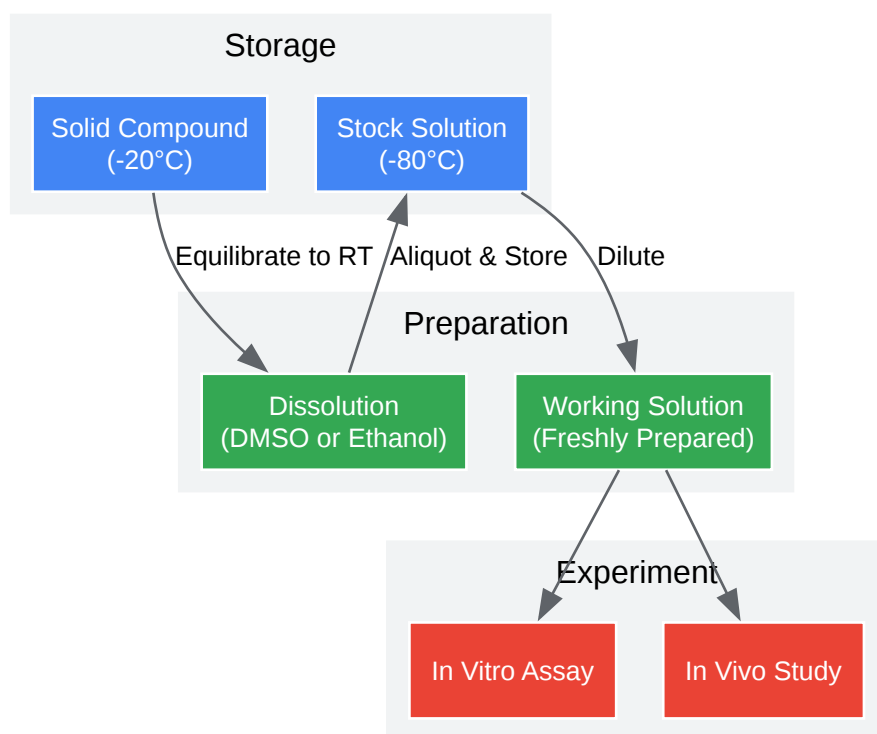
Experimental Protocols

Protocol 1: General Procedure for Preparing a Stock Solution

- Equilibrate the vial of **SID 26681509 quarterhydrate** powder to room temperature before opening to minimize moisture absorption.
- Add the appropriate volume of anhydrous DMSO or ethanol to the vial to achieve the desired concentration.
- Vortex the vial for 30 seconds to 1 minute to aid dissolution.
- If necessary, place the vial in an ultrasonic bath for 5-10 minutes or warm it to 37°C until the solution is clear.
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in appropriate vials.
- Store the aliquots at -80°C for long-term storage.

Signaling Pathways and Logical Relationships

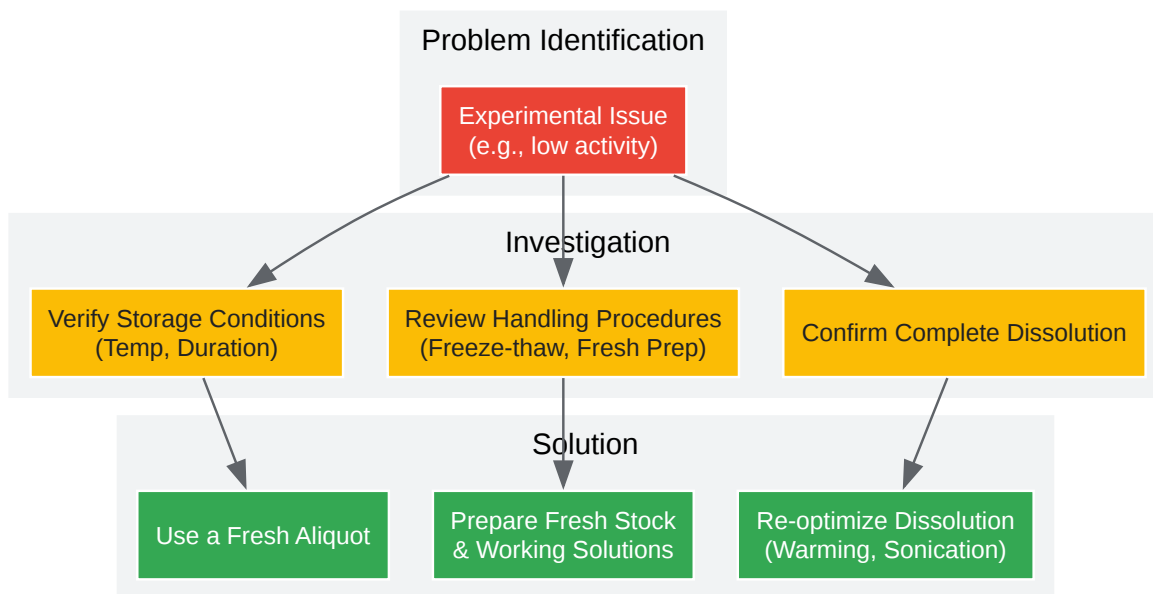
The following diagram illustrates a general workflow for handling and preparing **SID 26681509 quarterhydrate** for experimental use.



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Caption: Workflow for **SID 26681509 quarterhydrate** from storage to experimental use.

The following diagram outlines a logical troubleshooting process for addressing common issues with **SID 26681509 quarterhydrate**.



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Caption: Troubleshooting flowchart for experiments with **SID 26681509 quarterhydrate**.

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